

Inter-laboratory comparison of Ceftiofur analysis methods

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Compound of Interest

Compound Name: *Ceftiofur Thiolactone*

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An Inter-laboratory Guide to Ceftiofur Analysis Methods

This guide provides a comparative overview of common analytical methods for the detection and quantification of Ceftiofur, a third-generation cephalosporin antibiotic widely used in veterinary medicine. The choice of analytical method depends on various factors, including the sample matrix, required sensitivity, specificity, and the purpose of the analysis (e.g., screening for residues versus precise quantification). This document is intended for researchers, scientists, and drug development professionals involved in the analysis of Ceftiofur in various matrices such as milk, animal tissues, and pharmaceutical formulations.

High-Performance Liquid Chromatography (HPLC)

High-Performance Liquid Chromatography, often coupled with Ultraviolet (UV) detection, is a widely used technique for the quantification of Ceftiofur. It offers good selectivity and sensitivity for routine analysis.

Data Presentation: HPLC Method Performance

Parameter	Method 1: Ceftiofur Sodium in Injection[1]	Method 2: Ceftiofur HCl in Veterinary Suspension	Method 3: Ceftiofur in Honey & Veterinary Formulation[2][3]
Linearity Range	20.0–120.0 µg/mL	0.01–0.16 mg/mL	45–450 ng/mL
Correlation Coefficient (r ²)	0.9999	> 0.99	0.9999
Limit of Detection (LOD)	Not specified	0.003 mg/mL	3.29 ng/mL
Limit of Quantification (LOQ)	Not specified	0.01 mg/mL	10.97 ng/mL
Recovery	Not specified	100.1% - 101.3%	98.83% (Honey), 100.78% (Formulation)
Precision (RSD%)	Good inter- and intra-day precision	< 2%	Not specified

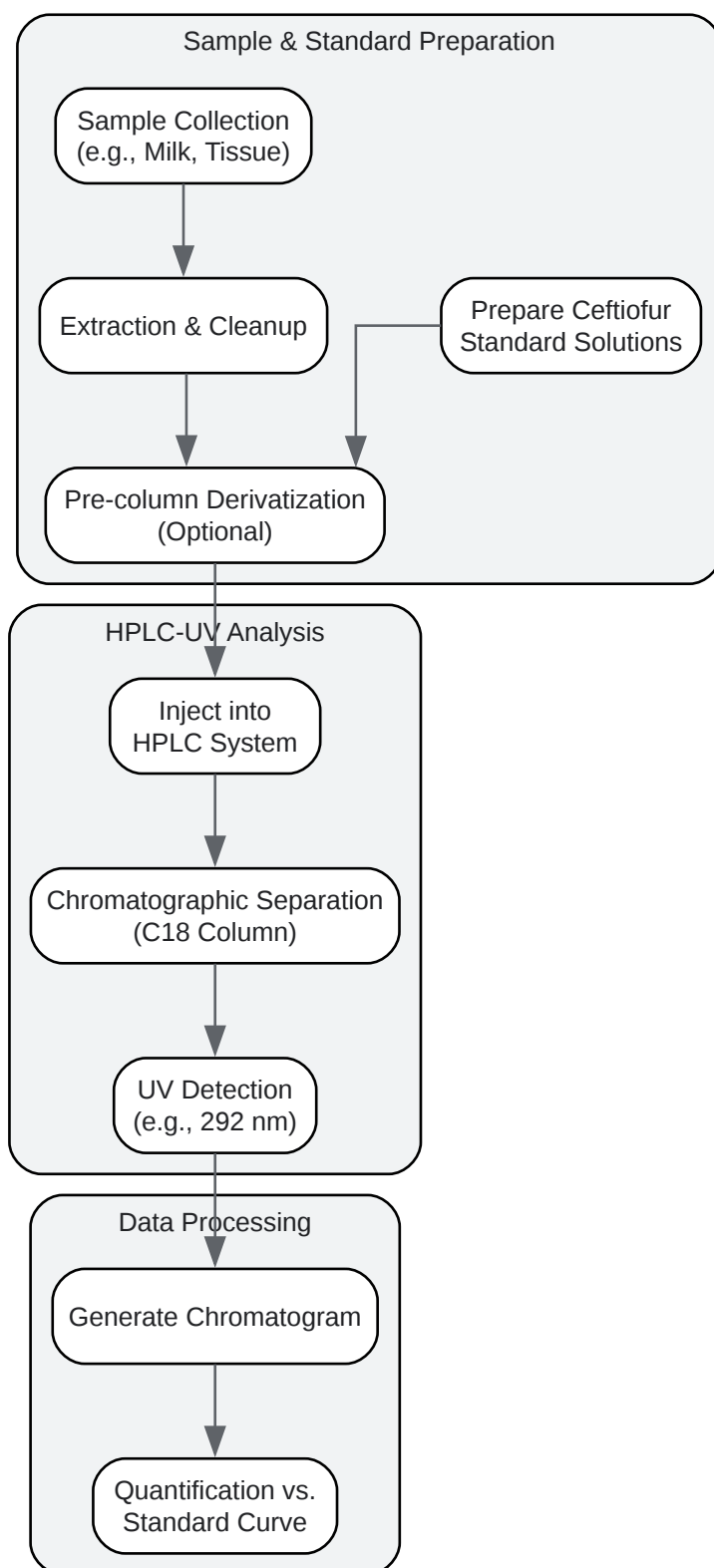
Experimental Protocol: HPLC-UV Analysis

A representative HPLC-UV method for the analysis of Ceftiofur sodium in a drug substance involves the following steps[1]:

- Chromatographic Conditions:
 - Column: C18 column (250mm × 4.6mm, 5µm particle size).
 - Mobile Phase: An isocratic mixture of 0.02 M disodium hydrogen phosphate buffer (pH adjusted to 6.0 with orthophosphoric acid) and acetonitrile (78:22, v/v).
 - Flow Rate: 1.0 mL/min.
 - Detection: UV detection at 292 nm.
- Standard Preparation:

- A stock solution of Ceftiofur is prepared by dissolving the pure drug in a suitable solvent (e.g., methanol)[3].
- Working standard solutions are prepared by further dilution with the mobile phase to achieve concentrations within the linear range[3].
- Sample Preparation (for injection):
 - The sterile powder for injection is reconstituted with the mobile phase to achieve a known concentration.
 - The solution is filtered through a 0.45 µm filter before injection into the HPLC system.

Workflow Diagram: HPLC Analysis



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Caption: General workflow for Ceftiofur analysis by HPLC-UV.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is a highly sensitive and specific method for the determination of Ceftiofur and its metabolites. It is considered a confirmatory method and is particularly useful for analyzing complex matrices like animal tissues and milk at very low concentrations.

Data Presentation: LC-MS/MS Method Performance

Parameter	Method 1: Ceftiofur in Milk[4][5]	Method 2: Ceftiofur in Porcine Feces[6][7]	Method 3: Ceftiofur in Cleaning Rinse Solutions[8]
Linearity Range	Not specified	5–1000 ng/g	0.4–1.5 ppb
Correlation Coefficient (r ²)	Not specified	0.9979	> 0.99
LOD (ESI+)	1.215 ng/mL (solvent-based) 0.486 ng/mL (matrix-matched)	Not specified	0.15 ppb
LOQ (ESI+)	3.038 ng/mL (solvent-based) 1.701 ng/mL (matrix-matched)	Not specified	0.4 ppb
Accuracy/Recovery	Not specified	Within specified ranges	80% - 120%
Precision	Not specified	Within specified ranges	Not specified

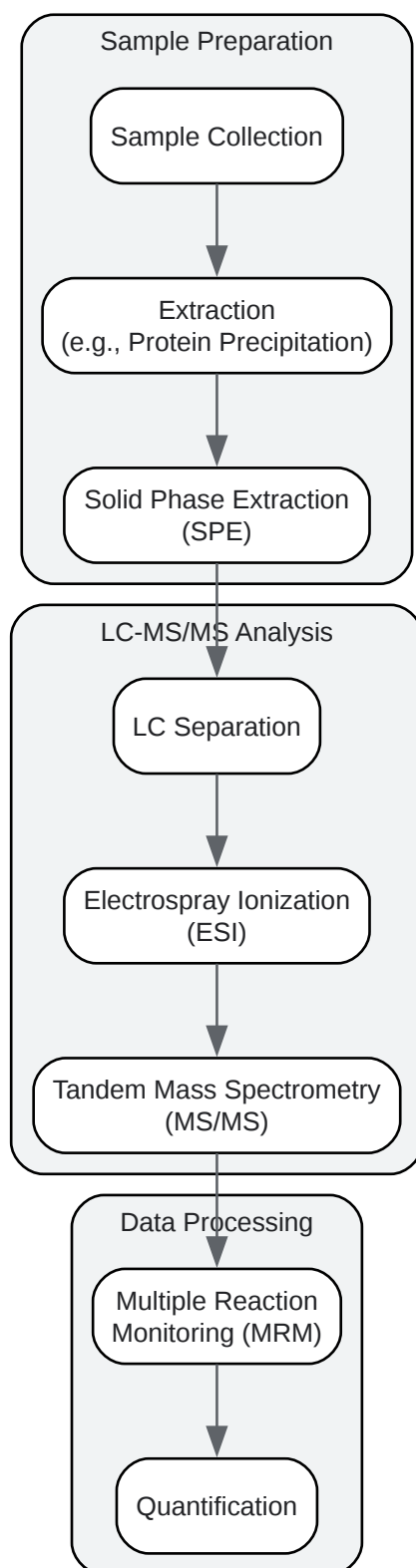
Experimental Protocol: LC-MS/MS Analysis of Ceftiofur in Milk

The following protocol is a summary of a method for determining Ceftiofur in cow's milk[4][5]:

- Sample Preparation:
 - Simple protein precipitation is performed using acetonitrile.

- The supernatant is collected for analysis.
- Chromatographic Conditions:
 - Column: Chromolith® High-Resolution RP-18 HPLC column (100 mm × 4.6 mm).
 - Mobile Phase: A gradient of mobile phases, typically consisting of water with an additive like formic acid (A) and an organic solvent like acetonitrile (B).
- Mass Spectrometry Conditions:
 - Ionization: Electrospray ionization (ESI), often tested in both positive and negative modes.
 - Detection: A triple-quadrupole tandem mass spectrometer is used for detection via multiple reaction monitoring (MRM).
- Calibration:
 - Matrix-matched calibration is recommended to overcome the distorting effects of the milk matrix on ionization and quantification[4][9].

Workflow Diagram: LC-MS/MS Analysis



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Caption: General workflow for Ceftiofur analysis by LC-MS/MS.

Enzyme-Linked Immunosorbent Assay (ELISA)

ELISA is a rapid and high-throughput screening method based on the specific binding of antibodies to Ceftiofur. Commercial ELISA kits are available for the analysis of Ceftiofur in various matrices, particularly milk and animal tissues.

Data Presentation: ELISA Kit Performance

Parameter	Method 1: Commercial Kit A[10]	Method 2: Commercial Kit B[11]	Method 3: Monoclonal Antibody-based[12]
Detection Limit (Tissue)	2 ppb	2 ppb	Not specified
Detection Limit (Milk)	5 ppb	5 ppb	~1 ppb (for standards)
Sensitivity	Not specified	0.5 ppb	Not specified
Accuracy/Recovery	Not specified	80±20% (Tissue), 100±20% (Milk)	99.8 ±18% (fortified samples)
Assay Time	Not specified	1.5 hours	Not specified

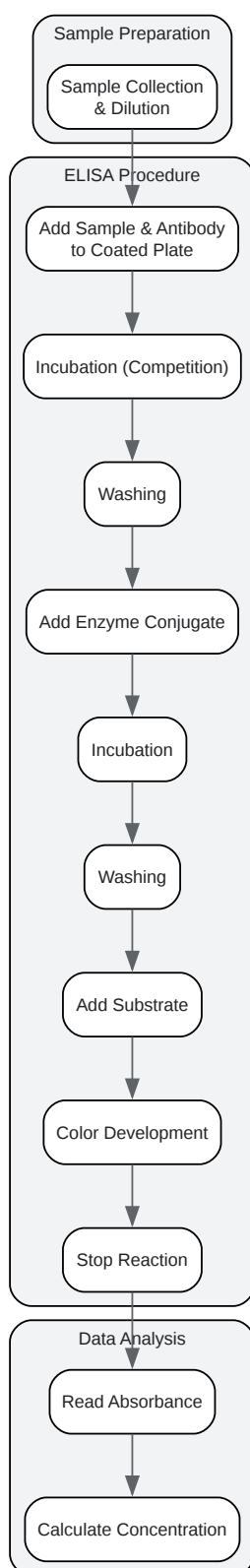
Experimental Protocol: Indirect Competitive ELISA

The general principle of a commercial indirect competitive ELISA for Ceftiofur is as follows[10]:

- **Coating:** Microtiter wells are pre-coated with a Ceftiofur-antigen conjugate.
- **Competition:** The sample containing Ceftiofur is added to the wells along with a specific antibody. Ceftiofur in the sample competes with the coated antigen for binding to the antibody.
- **Enzyme Conjugate:** An enzyme-linked secondary antibody is added, which binds to the primary antibody.
- **Substrate Addition:** A chromogenic substrate (e.g., TMB) is added. The enzyme catalyzes a color change.

- **Measurement:** The absorbance is measured, which is inversely proportional to the amount of Ceftiofur in the sample.
- **Quantification:** The concentration of Ceftiofur is determined by comparing the sample absorbance to a standard curve.

Workflow Diagram: ELISA Analysis



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Caption: General workflow for a competitive ELISA for Ceftriaxone.

Microbial Inhibition Assays

Microbial inhibition assays are broad-spectrum screening tests used to detect the presence of antimicrobial substances, including Ceftiofur. These tests are based on the principle that antibiotic residues in a sample will inhibit the growth of a susceptible test microorganism.

Data Presentation: Microbial Inhibition Assay

Performance

Test Name	Principle	Test Organism	Sensitivity for Ceftiofur
Delvotest® SP NT	Microbial Inhibition	Geobacillus stearothermophilus	Estimated Lowest Detected Concentration: ~100 µg/kg[13][14]
Explorer® Test	Microbial Inhibition	Not specified	Capable of detecting over 50 antimicrobial substances, including cephalosporins[15]
SNAP® β-lactam	Immuno-receptor assay	Not a microbial test, but a rapid screening test often used alongside.	Sensitive to β-lactams, including Ceftiofur[13][16]
ROSA® MRL Beta-Lactam	Immuno-receptor assay	Not a microbial test.	Sensitive to β-lactams, including Ceftiofur[13][17]

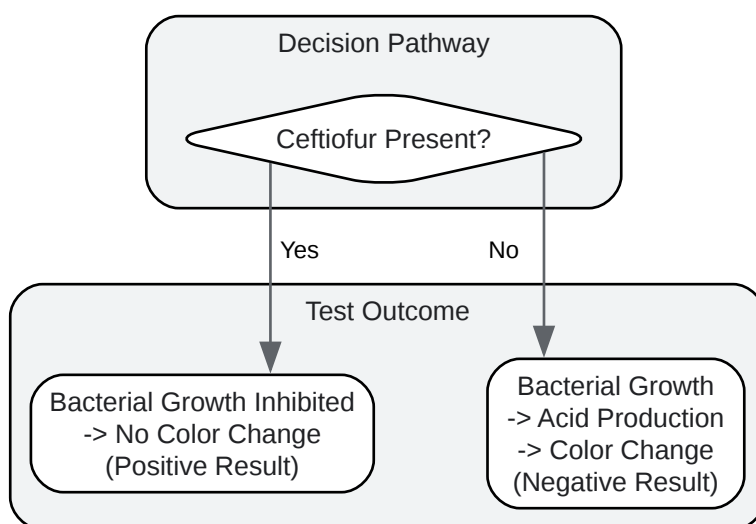
Note: The sensitivity of microbial inhibition assays can be influenced by the sample matrix and test conditions.

Experimental Protocol: General Microbial Inhibition Assay

A general procedure for a microbial inhibition assay, such as the Delvotest®, is as follows[13][18]:

- **Sample Addition:** A milk sample is added to an ampoule or well containing a solid agar medium with spores of a susceptible bacterium (e.g., *Geobacillus stearothermophilus*) and a pH indicator.
- **Incubation:** The test is incubated at a specific temperature (e.g., 65°C) for a set period.
- **Result Interpretation:** If no antimicrobial substances are present, the bacteria will grow, produce acid, and cause the pH indicator to change color (e.g., from purple to yellow). If antimicrobial residues are present at or above the detection limit, bacterial growth is inhibited, and the color of the indicator remains unchanged.

Logical Relationship Diagram: Microbial Inhibition Assay



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Caption: Logical diagram for microbial inhibition assay results.

Conclusion

The selection of an appropriate analytical method for Ceftiofur is crucial for ensuring food safety and regulatory compliance.

- LC-MS/MS stands out as the gold standard for confirmatory analysis due to its high sensitivity and specificity, allowing for the detection and quantification of Ceftiofur and its metabolites at very low levels.
- HPLC-UV is a reliable and cost-effective method for routine quantitative analysis in less complex matrices or when high sensitivity is not the primary requirement.
- ELISA and Microbial Inhibition Assays are valuable tools for rapid screening of a large number of samples. Positive results from these screening methods should typically be confirmed by a more specific method like LC-MS/MS.

Inter-laboratory proficiency testing is essential to ensure the reliability and comparability of results generated by different laboratories using these various methods^[19]. The data and protocols presented in this guide can serve as a valuable resource for laboratories involved in the analysis of Ceftiofur.

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References

- 1. researchgate.net [researchgate.net]
- 2. academic.oup.com [academic.oup.com]
- 3. academic.oup.com [academic.oup.com]
- 4. A Novel and Sensitive LC-MS/MS Method for the Quantitation of Ceftiofur in Pharmaceutical Preparations and Milk Samples - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Development and Validation of Liquid Chromatography-Tandem Mass Spectrometry Methods for the Quantification of Cefquinome, Ceftiofur, and Desfuroylceftiofuracetamide in Porcine Feces with Emphasis on Analyte Stability - PMC [pmc.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]

- 8. Development and Validation for Quantification of Cephapirin and Ceftiofur by Ultraperformance Liquid Chromatography with Triple Quadrupole Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Solvent-Based and Matrix-Matched Calibration Methods on Analysis of Ceftiofur Residues in Milk and Pharmaceutical Samples Using a Novel HPLC Method - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Animal Issue and Milk Elisa Test Kit for Ceftiofur Residue - Ceftiofur Residue Elisa Kit and Animal Issue Test Kit [applelee329.en.made-in-china.com]
- 11. creative-diagnostics.com [creative-diagnostics.com]
- 12. tandfonline.com [tandfonline.com]
- 13. Assessment of ceftiofur residues in cow milk using commercial screening test kits - PMC [pmc.ncbi.nlm.nih.gov]
- 14. cabidigitallibrary.org [cabidigitallibrary.org]
- 15. Optimization and Validation of a New Microbial Inhibition Test for the Detection of Antimicrobial Residues in Living Animals Intended for Human Consumption - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Evaluation of four commercial tests for detecting ceftiofur in waste milk bulk tank samples - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. researchgate.net [researchgate.net]
- 18. bohrium.com [bohrium.com]
- 19. Control of Residues of Antimicrobial Substances by Screening Methods in Raw Milk Based on Participation in Proficiency Tests in Poland, 2017–2021 [mdpi.com]
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